

# A Comparative Guide to Curium-244 Cross-Section Data for Neutronics Calculations

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## Compound of Interest

Compound Name: Curium-244

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This guide provides a comprehensive comparison of experimental and evaluated neutron cross-section data for **Curium-244** (Cm-244), a crucial isotope in various nuclear applications, including the production of medical isotopes. The accurate representation of Cm-244 neutron interaction probabilities is paramount for reliable neutronics calculations in reactor design, shielding, and transmutation studies. This document summarizes the latest data from leading international nuclear data libraries and significant experimental measurements, offering a valuable resource for validating computational models.

## Data Presentation: A Comparative Overview

The following tables present a summary of key neutron cross-section parameters for Cm-244 at thermal energy (0.0253 eV) and the resonance integral, comparing evaluated data from major nuclear data libraries—JENDL-5, ENDF/B-VIII.0, JEFF-3.3, and CENDL-3.2—with available experimental data. These values are essential for thermal and epithermal neutron spectrum calculations.

Table 1: Thermal Neutron Cross-Sections (at 0.0253 eV) for Cm-244

Reaction	JENDL-5	ENDF/B-VIII.0	JEFF-3.3	CENDL-3.2	Experimental Data
Capture (n,y)	15.11 b	15.1 b	15.1 b	15.1 b	15.2 ± 0.8 b
Fission (n,f)	1.038 b	1.04 b	1.04 b	1.04 b	1.04 ± 0.06 b
Elastic Scattering (n,el)	11.09 b	11.1 b	11.1 b	11.1 b	-
Total (n,total)	27.24 b	27.2 b	27.2 b	27.2 b	-

Table 2: Resonance Integrals for Cm-244

Reaction	JENDL-5	ENDF/B-VIII.0	JEFF-3.3	CENDL-3.2	Experimental Data
Capture (n,y)	660.2 b	660 b	660 b	660 b	690 ± 50 b
Fission (n,f)	11.50 b	11.5 b	11.5 b	11.5 b	13.9 ± 0.7 b

Note: The evaluated data are generally consistent across the different libraries, reflecting a consensus in the nuclear data community. However, slight discrepancies with experimental values, particularly for the resonance integrals, highlight the ongoing need for further refinement and validation.

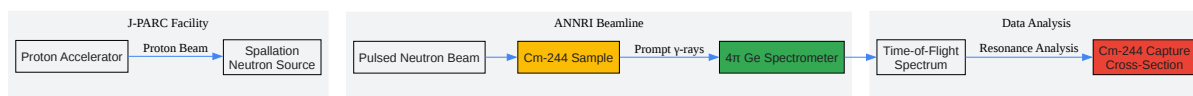
## Experimental Protocols: Methodologies for Key Experiments

The experimental data presented in this guide are primarily derived from time-of-flight (TOF) measurements, a powerful technique for determining neutron cross-sections as a function of neutron energy.

## Neutron Capture Cross-Section Measurements at J-PARC/MLF/ANNRI

Recent and highly accurate measurements of the Cm-244 neutron capture cross-section have been performed at the Japan Proton Accelerator Research Complex (J-PARC) Materials and Life Science Experimental Facility (MLF) using the Accurate Neutron-Nucleus Reaction measurement Instrument (ANNRI).[1]

- **Neutron Source:** A pulsed spallation neutron source produces a wide spectrum of neutrons. Protons accelerated to high energies strike a heavy metal target (mercury), generating intense neutron pulses.
- **Time-of-Flight Technique:** The energy of the neutrons is determined by measuring the time it takes for them to travel from the source to the sample over a known flight path. This allows for energy-dependent cross-section measurements.
- **Detector System:** The ANNRI facility utilizes a  $4\pi$  germanium spectrometer to detect the prompt gamma-rays emitted from the Cm-244 sample following neutron capture.[2] The high-resolution of germanium detectors allows for precise identification of the capture events.
- **Sample:** The Cm-244 sample is typically encapsulated to contain the radioactive material safely. The isotopic composition of the sample is meticulously characterized to account for the presence of other isotopes.
- **Data Analysis:** The raw data from the detectors are processed to subtract background radiation and to normalize the results to a known standard cross-section, often the capture cross-section of gold ( $^{197}\text{Au}$ ). Resonance analysis is then performed to extract parameters for the observed neutron resonances.[1]



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**Figure 1:** Experimental workflow for Cm-244 neutron capture cross-section measurement at J-PARC/ANNRI.

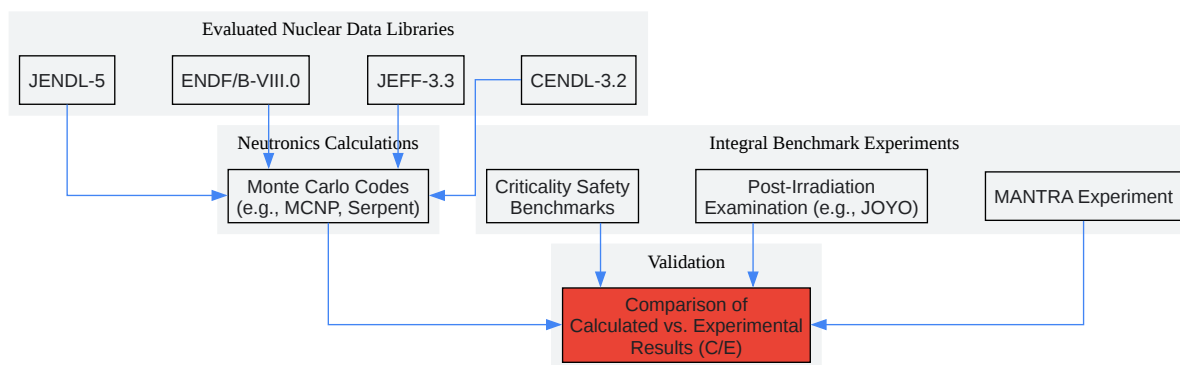
## Validation of Evaluated Data

The accuracy of the evaluated nuclear data libraries is assessed through a process of validation, which involves comparing the results of neutronics calculations using these libraries with experimental benchmarks.

## Integral Benchmark Experiments

Integral experiments provide a crucial test of the overall performance of a nuclear data library in a specific neutron spectrum. For Cm-244, validation is often performed using data from:

- **Criticality Safety Benchmarks:** A wide range of critical assemblies with varying compositions and neutron spectra are modeled using Monte Carlo codes. The calculated effective neutron multiplication factor ( $k_{\text{eff}}$ ) is then compared to the experimental value of 1.0. Discrepancies can point to inaccuracies in the underlying cross-section data.
- **Fast Reactor Experiments:** Post-irradiation examination (PIE) of Cm-244 samples irradiated in fast reactors, such as the experimental fast reactor JOYO, provides valuable data on the transmutation and consumption rates of Cm-244. These experimental results are then compared with depletion calculations to validate the capture and fission cross-sections in a fast neutron spectrum.
- **The MANTRA Experiment:** The MANTRA (Measurement of Actinide Neutron Transmutation Rates in ATR) program at the Advanced Test Reactor (ATR) in the United States was designed to provide high-quality integral data for the validation of actinide cross-sections, including those of Cm-244.<sup>[3]</sup>



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**Figure 2:** Logical workflow for the validation of Cm-244 cross-section data.

The validation process is iterative. Discrepancies between calculations and experiments can lead to re-evaluations of the nuclear data, incorporating new experimental results and improved theoretical models to enhance the accuracy of future neutronics calculations.

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## References

- 1. [www-nds.iaea.org](http://www-nds.iaea.org) [[www-nds.iaea.org](http://www-nds.iaea.org)]
- 2. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 3. Massimo Salvatores: integral experiments and their use for the validation of nuclear data and the neutronic design of advanced nuclear systems | EPJ N [[epj-n.org](http://epj-n.org)]

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